

2-Bromo-5-nitro-1H-indole molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-5-nitro-1H-indole

Cat. No.: B580400

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Technical Guide: 2-Bromo-5-nitro-1H-indole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthetic approaches, and potential biological relevance of **2-Bromo-5-nitro-1H-indole**. This information is intended to support research and development efforts in medicinal chemistry and related fields.

Core Molecular Data

The fundamental molecular properties of **2-Bromo-5-nitro-1H-indole** are summarized in the table below. These data are essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₅ BrN ₂ O ₂ [1] [2] [3]
Molecular Weight	241.04 g/mol [1] [2] [4]
CAS Number	1246471-11-3 [1] [2]
Appearance	Light yellow to yellow solid
Storage Conditions	Keep in a dark place, under an inert atmosphere, and store in a freezer at -20°C. [2] [5]

Synthetic Approaches

The synthesis of substituted indoles, such as **2-Bromo-5-nitro-1H-indole**, typically involves a multi-step process. While a specific protocol for this exact compound is not readily available in the provided search results, a general synthetic strategy can be inferred from the synthesis of related nitroindole derivatives. A common approach involves the nitration of an indole precursor, followed by bromination.

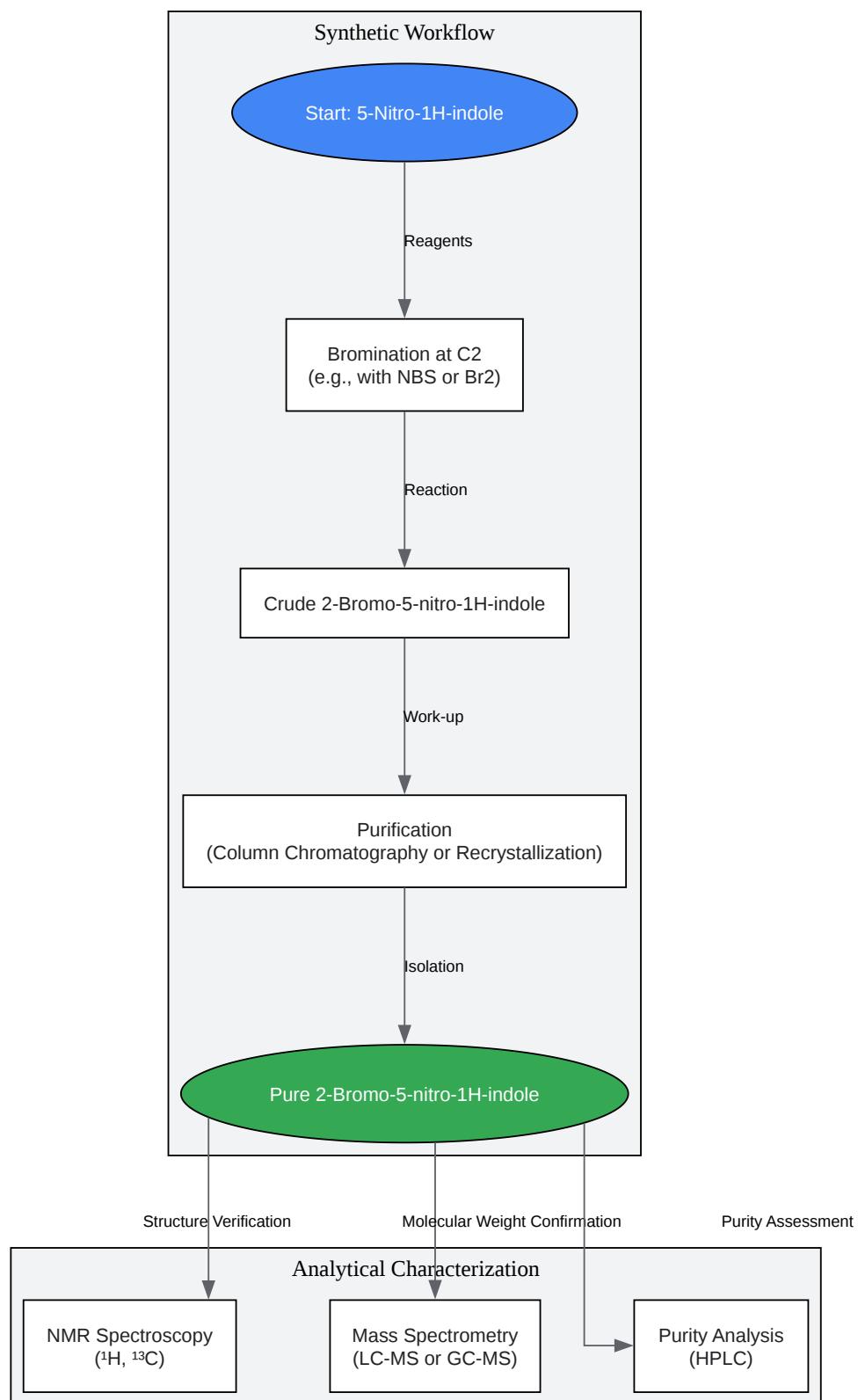
General Experimental Protocol Outline:

A plausible synthetic route could begin with the nitration of a suitable indole substrate, followed by the selective bromination at the C2 position. The synthesis of nitroindole derivatives often starts from commercially available indole precursors.

- Nitration of the Indole Ring: The introduction of a nitro group at the 5-position of the indole ring is a key step. This is often achieved through electrophilic nitration using a mixture of nitric acid and sulfuric acid at low temperatures.[\[6\]](#) The reaction progress should be carefully monitored by thin-layer chromatography (TLC).[\[7\]](#)
- Bromination of the Nitroindole: Following the successful synthesis of 5-nitro-1H-indole, the next step would be the selective bromination at the 2-position. This can be a challenging step due to the reactivity of the indole ring. Various brominating agents and reaction conditions can be explored to achieve the desired regioselectivity.

- Purification: The final product, **2-Bromo-5-nitro-1H-indole**, would require purification. Common purification techniques for such compounds include recrystallization from a suitable solvent or column chromatography on silica gel.[7]

The following diagram illustrates a logical workflow for the synthesis and characterization of **2-Bromo-5-nitro-1H-indole**.



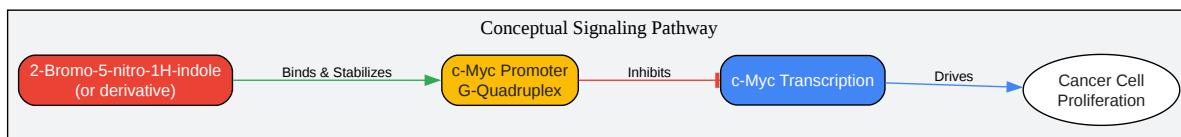
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A logical workflow for the synthesis and analysis of **2-Bromo-5-nitro-1H-indole**.

Potential Biological Relevance and Signaling

Derivatives of 5-nitroindole have been investigated for their potential as anticancer agents.^[1] Specifically, some of these compounds have been identified as binders of c-Myc G-quadruplex DNA.^[1] The c-Myc oncogene is a key regulator of cell proliferation, and its overexpression is a hallmark of many cancers. The formation of G-quadruplex structures in the promoter region of the c-Myc gene can inhibit its transcription. Therefore, small molecules that can bind to and stabilize these G-quadruplexes are of significant interest in drug development.

The diagram below provides a conceptual overview of the potential mechanism of action for a 5-nitroindole derivative as a c-Myc inhibitor.



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